

Application Notes and Protocols for the Isolation and Purification of Stigmatellin Y

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Compound of Interest

Compound Name: Stigmatellin Y

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Introduction

Stigmatellin Y is a potent bioactive secondary metabolite belonging to the stigmatellin family of chromone antibiotics.[1][2] These compounds are produced by myxobacteria, such as *Stigmatella aurantiaca* and *Vitiosangium cumulatum*. [3][4][5][6][7] Stigmatellins, including **Stigmatellin Y**, are known for their inhibitory activity against the cytochrome bc1 complex of the mitochondrial respiratory chain, making them valuable tools in bioenergetics research and potential starting points for the development of novel therapeutic agents.[3][8] This document provides a detailed protocol for the isolation and purification of **Stigmatellin Y** from myxobacterial cultures.

Chemical Properties of Stigmatellin Y

A thorough understanding of the physicochemical properties of **Stigmatellin Y** is essential for its successful isolation and purification.

Property	Value	Reference
Molecular Formula	C29H40O6	[1]
Molecular Weight	484.6 g/mol	[5]
Appearance	Dark oil (crude extract)	[5]
Solubility	Soluble in methanol, acetone, ethyl acetate, chloroform	[4][5]
UV Absorption Maxima (in Methanol)	238, 256, 269, 279, and 305 nm	[5]
Stability	Stable in aqueous solution at neutral pH, but decomposes at pH <5	[8]

Experimental Protocols

This protocol outlines the steps for the cultivation of the producing microorganism, followed by the extraction and chromatographic purification of **Stigmatellin Y**.

Part 1: Cultivation and Harvest

- Microorganism and Culture Conditions:
 - *Stigmatella aurantiaca* Sg a15 or *Vitiosangium cumulatum* MCy10943T can be used for the production of **Stigmatellin Y**. [4][5][6]
 - Cultivate the myxobacterial strain in a suitable medium, such as CYHv3 medium, supplemented with an adsorber resin like Amberlite® XAD-16. [4][5] The resin aids in the in-situ capture of the produced secondary metabolites.
 - Incubate the culture at 30°C on a gyratory shaker at 160 rpm for approximately 3 days, or until optimal production is achieved. [5]
- Harvesting:
 - Collect the cell mass and the adsorber resin from the culture broth by centrifugation. [4][5]

Part 2: Extraction

- Initial Solvent Extraction:
 - Extract the collected cell pellet and XAD-16 resin twice with acetone.[4][5]
 - Combine the acetone extracts and concentrate them under vacuum to remove the acetone, leaving an aqueous phase.[5]
- Liquid-Liquid Partitioning:
 - Extract the resulting aqueous phase with ethyl acetate.[5]
 - Separate the organic (ethyl acetate) layer, which now contains the crude **Stigmatellin Y**.
 - Dry the ethyl acetate extract over anhydrous sodium sulfate (Na_2SO_4) and evaporate the solvent under vacuum to yield a dark, oily crude extract.[5]

Part 3: Chromatographic Purification

- Flash Chromatography (Initial Fractionation):
 - Dissolve the crude extract in a minimal amount of dichloromethane.[5]
 - Apply the dissolved extract to a silica gel column.[5]
 - Elute the column with a stepwise gradient of dichloromethane and methanol.[5]
 - Start with 99:1 (v/v) dichloromethane:methanol to elute less polar compounds.
 - Increase the polarity to 96:4 (v/v) dichloromethane:methanol to elute the fraction containing crude **Stigmatellin Y**. [5]
 - Collect fractions and monitor by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to identify the fractions containing **Stigmatellin Y**.
- Semi-Preparative High-Performance Liquid Chromatography (Final Purification):

- Pool the fractions containing **Stigmatellin Y** from the flash chromatography step and evaporate the solvent.
- Dissolve the residue in a suitable solvent (e.g., methanol).
- Purify the **Stigmatellin Y** using a semi-preparative reversed-phase HPLC system (e.g., RP-18 column).[4][5]
- A typical elution gradient could be a mixture of acetonitrile and 50 mM ammonium acetate buffer (pH 5.5). For example, a gradient of 75:25 (v/v) acetonitrile:buffer has been used to successfully purify **Stigmatellin Y**.[5]
- Monitor the elution profile using a UV detector at one of the absorption maxima of **Stigmatellin Y** (e.g., 269 nm).
- Collect the peak corresponding to **Stigmatellin Y**.
- Evaporate the solvent from the collected fraction to obtain pure **Stigmatellin Y**.

Characterization and Quantification

The identity and purity of the isolated **Stigmatellin Y** should be confirmed using modern analytical techniques:

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the final sample.[9]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) can confirm the molecular formula.[4] Tandem mass spectrometry (MS/MS) can provide structural information through fragmentation patterns.[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the detailed chemical structure.[5]

Quantitative Data Summary

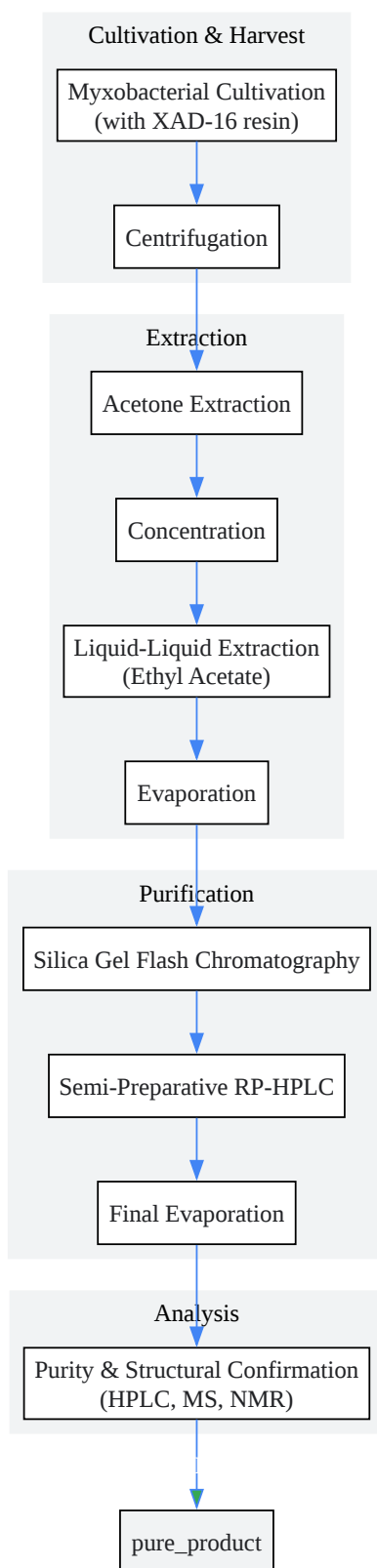
The following table summarizes representative yields obtained during the purification process described in the literature. Actual yields may vary depending on the producing strain, culture

conditions, and purification scale.

Purification Step	Product	Yield	Reference
Crude Extraction	Dark Oil	2.7 g	[5]
Silica Gel Chromatography	Crude Stigmatellin Y	0.21 g	[5]
Reversed-Phase HPLC	Pure Stigmatellin Y	12 mg	[5]

Visualizations

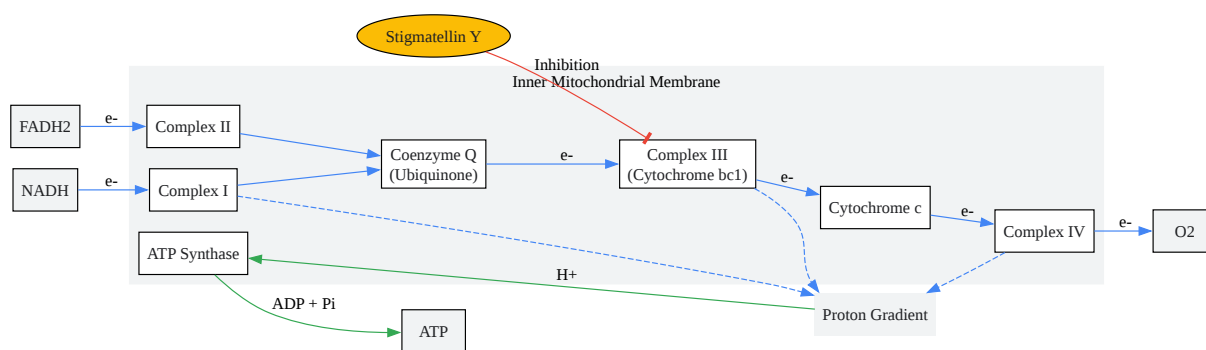
Experimental Workflow



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Caption: Workflow for the isolation and purification of **Stigmatellin Y**.

Signaling Pathway Inhibition



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Caption: Inhibition of the mitochondrial electron transport chain by **Stigmatellin Y**.

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